

An In-depth Technical Guide to the Physical Properties of Copper(II) Triflate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Copper(II) triflate*

Cat. No.: *B1225441*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **copper(II) triflate**. The information is curated for researchers, scientists, and professionals in drug development who utilize this versatile reagent in their work.

Core Physical Properties

Copper(II) triflate, also known as cupric trifluoromethanesulfonate, is a metal salt with the chemical formula $\text{Cu}(\text{OSO}_2\text{CF}_3)_2$. It is widely recognized as a powerful Lewis acid and a versatile catalyst in a multitude of organic transformations.^[1] A summary of its key physical properties is presented below.

Property	Data
Molecular Formula	<chem>C2CuF6O6S2</chem>
Molecular Weight	361.67 g/mol [1]
Appearance	White to pale blue or light gray crystalline powder. The color can vary depending on the hydration state.
Melting Point	Decomposes at elevated temperatures. Reported decomposition temperatures vary, with values of ≥ 300 °C and 530 °C noted.
Boiling Point	Not applicable, as it decomposes before boiling.
Solubility	Highly soluble in water and polar organic solvents such as methanol, ethanol, acetonitrile, and dimethylformamide (DMF). [2] [3]
Stability	Hygroscopic; sensitive to moisture. Should be stored under an inert atmosphere. [2]

Experimental Protocols

Detailed experimental procedures for the determination of all physical properties of **copper(II) triflate** are not extensively available in the literature. However, standard methodologies can be applied for their characterization. Below are representative protocols for its synthesis and the determination of its melting point.

Synthesis of Copper(II) Triflate

Copper(II) triflate can be conveniently prepared by the reaction of copper(II) carbonate with triflic acid in acetonitrile.

Procedure:

- In a well-ventilated fume hood, suspend copper(II) carbonate in acetonitrile in a round-bottom flask equipped with a magnetic stirrer.

- Slowly add a stoichiometric amount of trifluoromethanesulfonic acid to the suspension with continuous stirring.
- After the addition is complete, continue stirring the mixture at room temperature until the evolution of carbon dioxide ceases and the solid dissolves.
- The resulting solution is filtered to remove any unreacted starting material.
- The solvent is removed under reduced pressure to yield the **copper(II) triflate** salt. The product can be further purified by recrystallization.

Determination of Melting Point (Decomposition Temperature)

The melting point, or more accurately, the decomposition temperature of **copper(II) triflate** can be determined using a standard melting point apparatus.

Procedure:

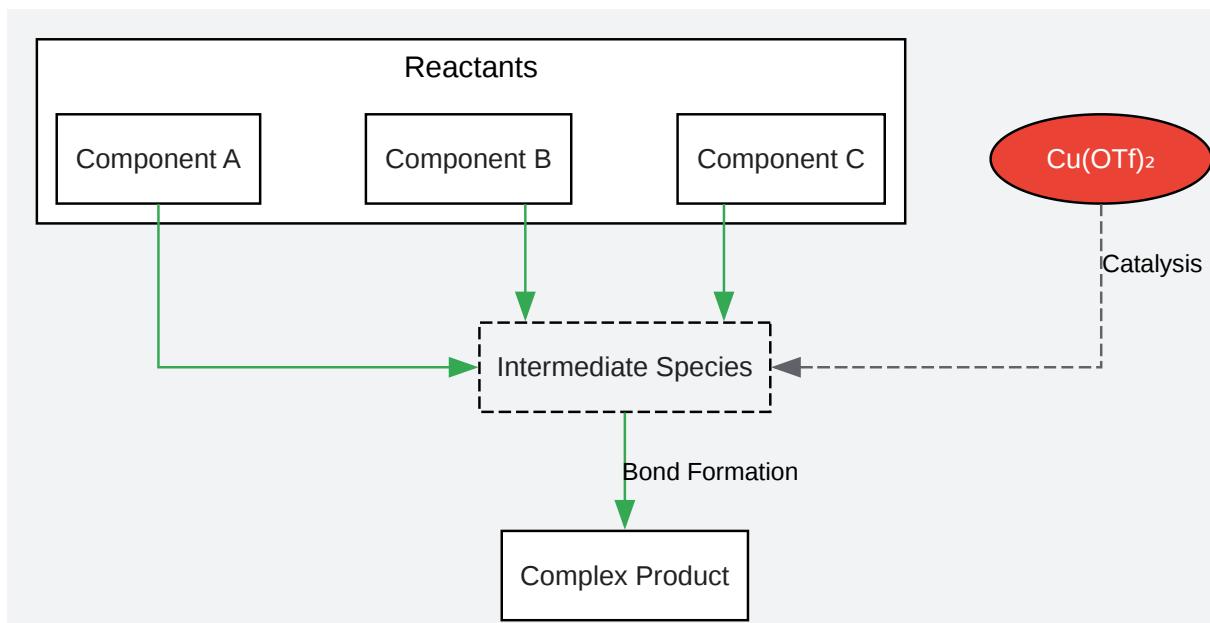
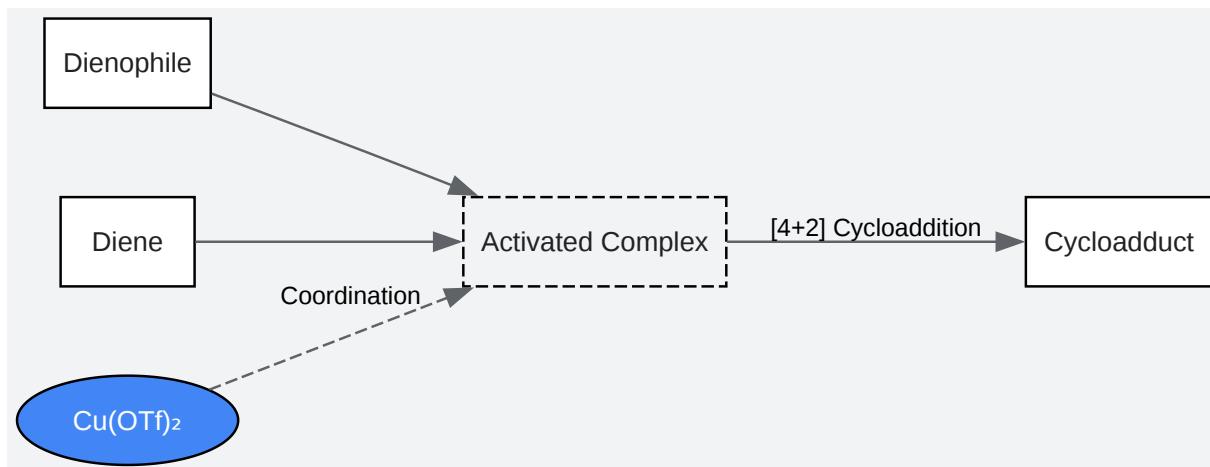
- A small amount of the finely powdered, dry **copper(II) triflate** is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus.
- The temperature is gradually increased at a slow, controlled rate.
- The temperature range over which the substance is observed to decompose (e.g., changes in color, gas evolution) is recorded as the decomposition temperature.

Applications in Synthetic Chemistry: Catalytic Workflows

Copper(II) triflate is a highly effective catalyst for a wide range of organic reactions. Its utility stems from its strong Lewis acidity and its ability to coordinate with various organic substrates. Below are visualizations of its role in two common types of reactions.

Diels-Alder Reaction

Copper(II) triflate can catalyze the Diels-Alder reaction, a powerful tool for the formation of six-membered rings. The Lewis acidic copper center coordinates to the dienophile, activating it towards cycloaddition with a diene.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Copper(II) triflate - Wikipedia [en.wikipedia.org]
- 2. Page loading... [wap.guidechem.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Copper(II) Triflate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1225441#copper-ii-triflate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com